

Technical Support Center: Managing Tris(2-methoxyethyl)borate

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Compound of Interest

Compound Name: Tris(2-methoxyethyl)borate

Cat. No.: B079444

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This guide provides researchers, scientists, and drug development professionals with essential information for managing the moisture sensitivity of **Tris(2-methoxyethyl)borate** and related borate esters. Adherence to these protocols is critical for ensuring experimental reproducibility and success.

Frequently Asked Questions (FAQs)

Q1: What is **Tris(2-methoxyethyl)borate** and what are its common applications?

A1: **Tris(2-methoxyethyl)borate** is a borate ester. Borate esters are used in a variety of applications. For example, a related compound, Tris[2-[2-(2-methoxyethoxy)ethoxy]ethyl] orthoborate, is noted for its high thermal stability and ionic conductivity, making it useful as a flame retardant and as an electrolyte in advanced lithium-ion batteries.[1] Another variant, Tris(2,2,2-trifluoroethyl) borate, serves as a specialized reagent for promoting the formation of amides from carboxylic acids and amines in organic synthesis.[2]

Q2: Why is **Tris(2-methoxyethyl)borate** considered moisture-sensitive?

A2: The central boron atom in **Tris(2-methoxyethyl)borate** is electrophilic and susceptible to nucleophilic attack by water. This leads to a rapid hydrolysis reaction, which breaks the borate ester bonds (B-O) to form boric acid and the corresponding alcohol, 2-methoxyethanol. This degradation is often irreversible and can occur even with trace amounts of moisture from the atmosphere.[3]

Q3: How can I visually identify if my **Tris(2-methoxyethyl)borate** has been contaminated by moisture?

A3: While **Tris(2-methoxyethyl)borate** is often supplied as a clear, colorless liquid or a white powder, moisture contamination can lead to noticeable changes.^{[4][5][6]} Signs of degradation include the liquid turning cloudy or the formation of solid precipitates (boric acid). For powdered forms, moisture exposure can cause caking or clumping.^[7] Any deviation from a clear, homogenous liquid or a free-flowing powder should be treated as a sign of potential contamination.

Q4: What are the definitive storage and handling procedures for **Tris(2-methoxyethyl)borate**?

A4: To maintain its integrity, the compound must be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[8] It is crucial to store it under an inert atmosphere (e.g., argon or dry nitrogen). When handling, always use inert atmosphere techniques, such as a glovebox or a Schlenk line, to prevent exposure to ambient moisture.^[9] Personal protective equipment, including suitable gloves and eye protection, should always be worn.

Q5: What types of solvents are compatible with **Tris(2-methoxyethyl)borate**?

A5: Only anhydrous (dry), aprotic solvents should be used. Protic solvents like water or alcohols will react with the borate ester. It is imperative to ensure that any solvent used in a reaction with **Tris(2-methoxyethyl)borate** has been rigorously dried using appropriate methods (see Experimental Protocols).

Q6: What are the primary safety concerns when working with this compound?

A6: Users should avoid all personal contact, including inhalation.^[9] It is recommended to wear protective gloves, clothing, and eye/face protection. Handling should occur in a well-ventilated place, such as a chemical fume hood.^[8] Some borate compounds are suspected of damaging fertility or the unborn child, so all safety precautions must be read and understood before use.^{[10][11]}

Troubleshooting Guide

Q: My reaction is showing low or no yield. Could the **Tris(2-methoxyethyl)borate** be the issue?

A: Yes, this is a classic symptom of reagent degradation. If the borate ester has been hydrolyzed by moisture, it is no longer active for its intended purpose. It is recommended to use a fresh bottle or a properly stored aliquot of the reagent and repeat the experiment, ensuring all solvents and glassware are scrupulously dry.

Q: I am observing unexpected byproducts in my analysis (e.g., NMR, LC-MS). What could they be?

A: If you have used **Tris(2-methoxyethyl)borate**, unexpected byproducts are likely its hydrolysis products: boric acid and 2-methoxyethanol. The presence of these species is a strong indicator that your reagent or reaction conditions were contaminated with water.

Q: The reagent at the bottom of the bottle appears viscous or has solidified. Can I still use the liquid from the top?

A: No. Any change in physical appearance indicates that moisture has entered the container and initiated decomposition. The entire contents of the bottle should be considered compromised and should be disposed of according to safety regulations.^[8] Using any portion of a contaminated bottle will lead to unreliable and unrepeatable results.

Quantitative Data

Table 1: Physical and Chemical Properties of a Representative Borate Ester (Data for Tris[2-(2-methoxyethoxy)ethoxy]ethyl] orthoborate, CAS 30989-05-0)

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₄₅ BO ₁₂	[1][6]
Molecular Weight	500.39 g/mol	[10][12]
Boiling Point	493.3°C at 760 mmHg	[1][6]
Density	1.056 g/cm ³	[1][6]
Appearance	Clear liquid or white powder	[4][6]

Table 2: Recommended Storage & Handling Conditions

Parameter	Recommendation	Source(s)
Storage Temperature	Cool, dry place (< 29°C)	[7] [8]
Atmosphere	Store under an inert gas (Argon or Nitrogen)	Inferred from sensitivity
Humidity	Low humidity environment (<45% RH)	[7]
Container	Tightly sealed original container	[8] [9]
Handling	In a glovebox or via Schlenk line techniques	Inferred from sensitivity
Personal Protection	Chemical-resistant gloves, safety goggles, lab coat	[8]

Visualized Workflows and Pathways

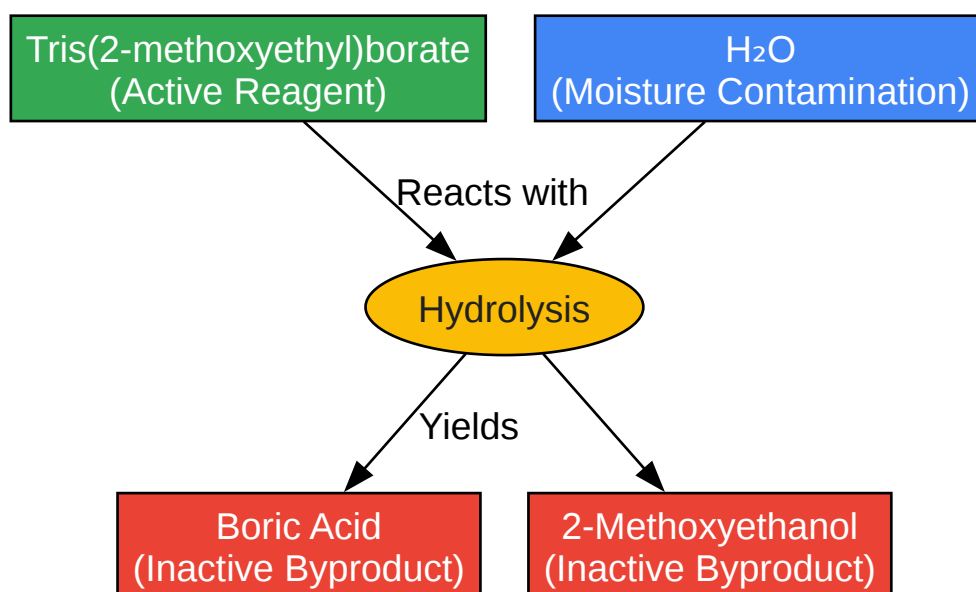


Diagram 1: Hydrolysis Pathway of Borate Esters

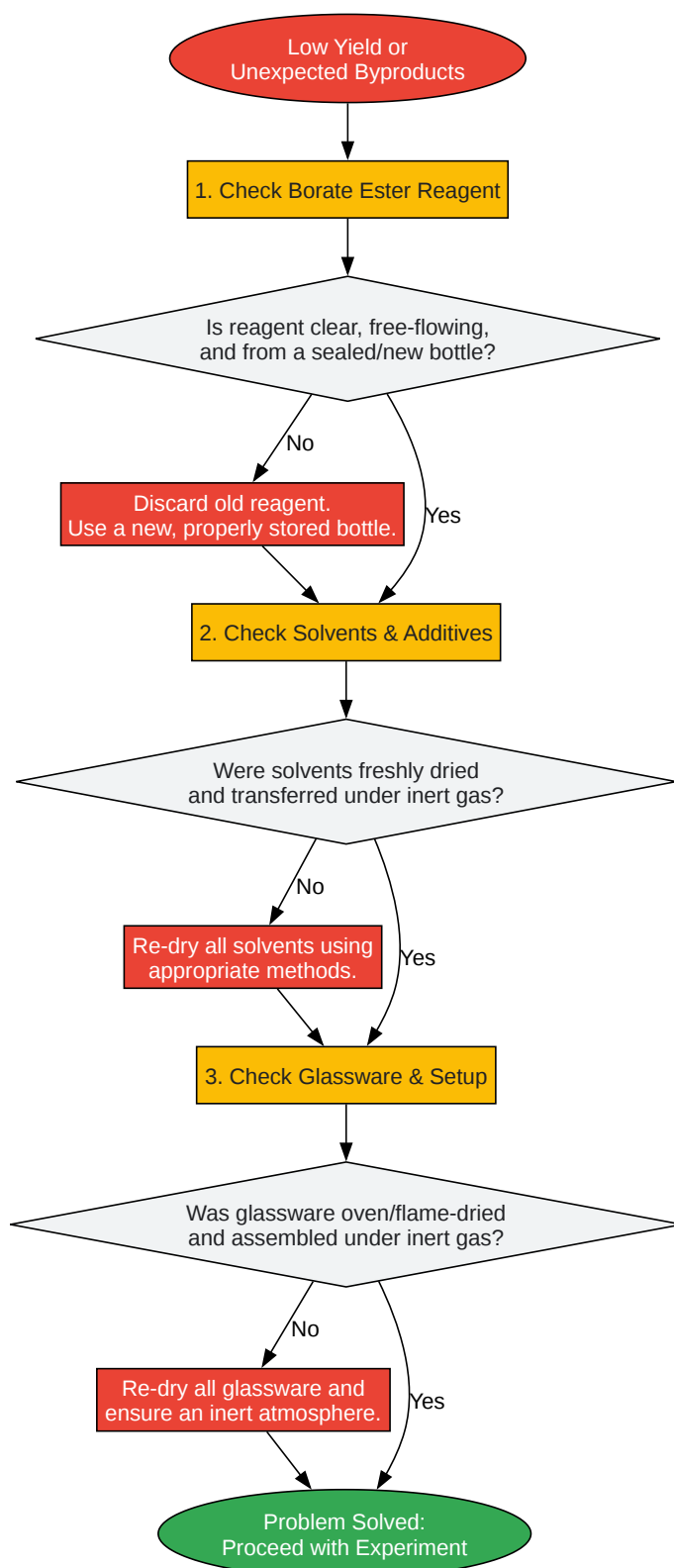


Diagram 2: Troubleshooting Workflow for Failed Reactions

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